

Structure-activity relationship comparison of substituted pyrazol-4-amines

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Compound of Interest

Compound Name: *N*-(2,6-Difluorophenyl)-1*H*-pyrazol-4-amine

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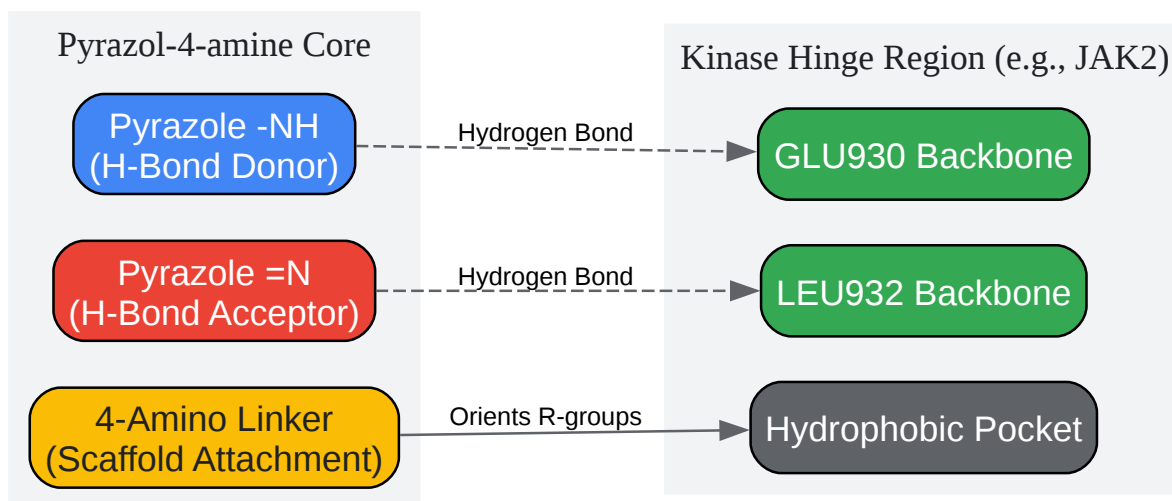
Title: Structure-Activity Relationship (SAR) Comparison of Substituted Pyrazol-4-amines in Kinase Inhibition

Introduction Substituted pyrazol-4-amines are recognized as privileged scaffolds in modern drug discovery, particularly in the design of ATP-competitive kinase inhibitors. The unique electronic and structural properties of the pyrazole core allow it to act as a highly effective hydrogen-bond donor and acceptor, enabling precise engagement with the kinase hinge region. This guide provides an objective, data-driven comparison of the structure-activity relationships (SAR) of substituted pyrazol-4-amines across two critical oncology targets: Janus Kinases (JAKs) and Cyclin-Dependent Kinase 2 (CDK2). By analyzing specific structural modifications and their resulting pharmacological profiles, researchers can better understand the causality behind these design choices and apply these principles to novel drug development.

Mechanistic Rationale & Target Engagement

The therapeutic efficacy of pyrazol-4-amines stems from their ability to mimic the adenine ring of ATP. In the kinase ATP-binding pocket, the -NH and =N moieties of the pyrazole ring form

critical bidentate hydrogen bonds with the backbone atoms of the hinge region [1]. For instance, in JAK2, these interactions occur with the residues GLU930 and LEU932. The amine group at the 4-position serves as a versatile linker, allowing the attachment of various pharmacophores (such as pyrimidine or quinazoline rings) to probe the hydrophobic pockets of the kinase [1].



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Caption: Logical relationship of Pyrazol-4-amine binding interactions within the kinase ATP pocket.

SAR Comparison: JAK vs. CDK2 Inhibitors

To understand the adaptability of the pyrazol-4-amine scaffold, we compare its optimization for two distinct kinase targets.

A. JAK Inhibitors (Pyrimidine-based 4-amino-(1H)-pyrazoles) In the pursuit of potent JAK inhibitors for hematologic malignancies, researchers utilized a pyrimidine-based 4-amino-(1H)-pyrazole scaffold [1]. SAR studies revealed that the R1 side chain on the pyrazole ring is not crucial for JAK interaction; in fact, removing it improved kinase inhibition. Further optimization of the pyrimidine substituents led to an optimized compound (Compound 3f), which exhibited single-digit nanomolar IC₅₀ values across JAK1, JAK2, and JAK3 [1]. Conversely, replacing the pyrimidine core with a bulkier quinazoline ring resulted in a complete loss of inhibitory activity at 20 nM, indicating strict spatial constraints within the JAK ATP-binding pocket [1].

B. CDK2 Inhibitors (N,4-di(1H-pyrazol-4-yl)pyrimidin-2-amines) For CDK2, a target implicated in ovarian cancer, a bioisosteric replacement strategy was employed to substitute a phenylsulfonamide moiety with pyrazole derivatives [2]. The SAR analysis demonstrated that the orientation and substitution of the pyrazol-4-yl ring at the pyrimidinyl-C2-NH position are highly sensitive. N-alkylation or topological changes at this position (e.g., shifting to a 1H-pyrazol-5-yl orientation) severely diminished CDK2 inhibition [2]. The optimized derivative (Compound 15) achieved an exceptional K_i of 0.005 μM for CDK2 and demonstrated sub-micromolar antiproliferative activity against 13 cancer cell lines [2].

Quantitative SAR Data Comparison

Target Kinase	Scaffold Type	Key Modification	Optimized Compound	Potency (IC50 / Ki)	Cellular Activity (GI50 / IC50)
JAK1/2/3	Pyrimidine-based 4-amino-(1H)-pyrazole	Removal of pyrazole R1 side chain; optimization of pyrimidine R-groups.	Compound 3f	JAK1: 3.4 nM JAK2: 2.2 nM JAK3: 3.5 nM	HEL: < 1 μ M MK562: < 1 μ M
JAK1/2/3	Quinazoline-based 4-amino-(1H)-pyrazole	Replacement of pyrimidine with quinazoline.	Compounds 6a-f	> 20 nM (Loss of activity)	N/A
CDK2	N,4-di(1H-pyrazol-4-yl)pyrimidin-2-amine	Bioisosteric replacement of phenylsulfonamide with unsubstituted 1H-pyrazol-4-yl.	Compound 15	CDK2: 0.005 μ M	A2780: 0.158 μ M
CDK2	N,4-di(1H-pyrazol-4-yl)pyrimidin-2-amine	Topological change to 1H-pyrazol-5-yl at C2-NH position.	Compound 23	CDK2: 0.090 μ M	A2780: 7.350 μ M

Self-Validating Experimental Protocols

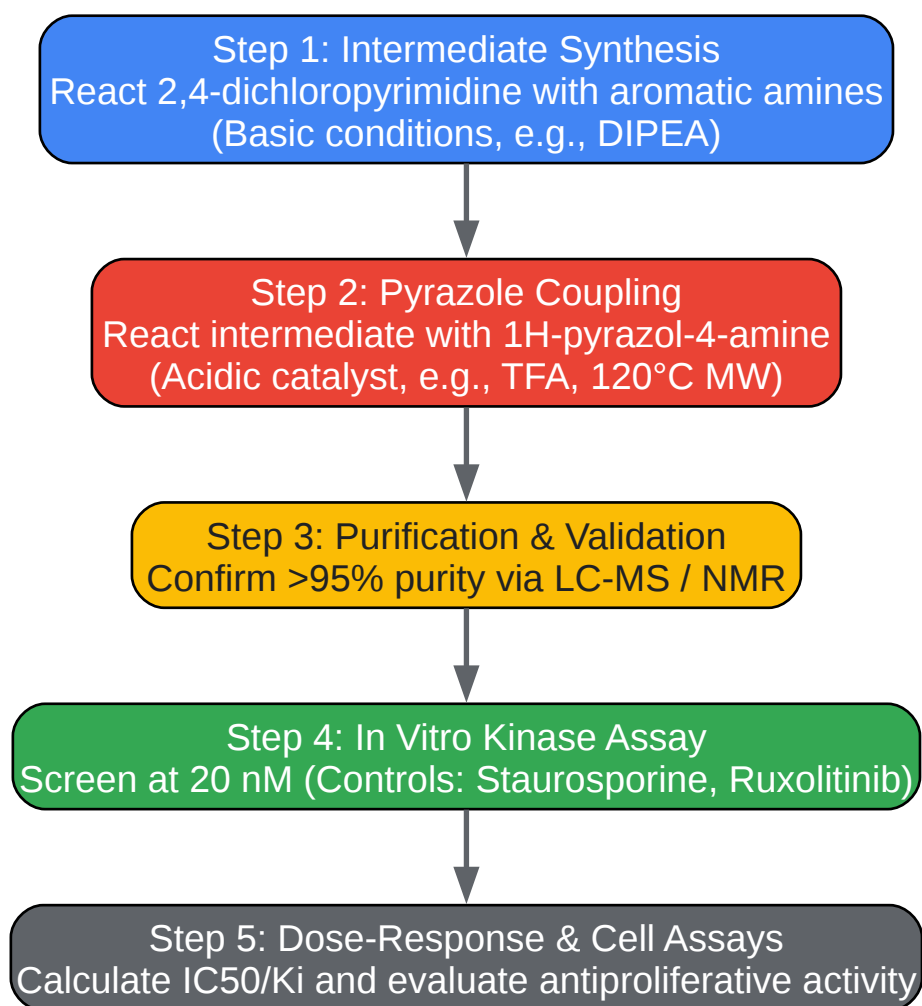
To ensure reproducibility and scientific integrity, the following self-validating workflows detail the synthesis and biological evaluation of these inhibitors.

Protocol 1: Synthesis of Pyrimidine-based 4-amino-(1H)-pyrazoles The synthesis relies on a two-step nucleophilic aromatic substitution (SNAr).

- **Intermediate Formation:** React 5-substituted-2,4-dichloropyrimidine with the desired aromatic amine in the presence of a base (e.g., DIPEA or Na₂CO₃) in DMF or EtOH at room temperature for 16 hours.
 - **Causality:** The base neutralizes the HCl byproduct, driving the reaction forward while the C4-chloride (which is more reactive due to adjacent nitrogens) is selectively displaced.
- **Pyrazole Coupling:** React the resulting intermediate with 1H-pyrazol-4-amine using Trifluoroacetic acid (TFA) as a catalyst in n-butanol under microwave irradiation at 120 °C for 1 hour.
 - **Causality:** TFA protonates the pyrimidine ring, increasing its electrophilicity and allowing the weakly nucleophilic 4-amino group of the pyrazole to efficiently displace the remaining C2-chloride.
- **Validation:** Verify product formation and purity (>95%) using LC-MS and ¹H-NMR before proceeding to biological assays to ensure impurities do not cause false-positive kinase inhibition.

Protocol 2: In Vitro Kinase Inhibition Assay A robust screening cascade is essential to identify true positive hits.

- **Primary Screening:** Screen the synthesized 4-amino-(1H)-pyrazole derivatives against recombinant kinase domains (e.g., JAK1, JAK2, JAK3, or CDK2) at a fixed concentration of 20 nM.
 - **Causality:** Screening at 20 nM strictly filters out weak binders, ensuring only highly potent, single-digit nanomolar candidates progress to the next phase.
- **Control Implementation:** Utilize Staurosporine (a prototypical ATP-competitive pan-kinase inhibitor) and a target-specific approved drug (e.g., Ruxolitinib for JAKs) as positive controls [1]. Include a DMSO-only vehicle as a negative control to establish the baseline.
- **Dose-Response:** For compounds exhibiting >90% inhibition at 20 nM, perform a 10-point dose-response titration to calculate precise IC₅₀ or K_i values.



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Caption: Self-validating experimental workflow for the synthesis and screening of pyrazol-4-amines.

Conclusion

The SAR comparison of substituted pyrazol-4-amines reveals that while the pyrazole core is universally critical for anchoring the molecule to the kinase hinge region, the tolerance for peripheral substitutions varies drastically between targets. For JAK inhibitors, the R1 side chain of the pyrazole is dispensable, but the spatial footprint of the attached core (pyrimidine vs. quinazoline) is strictly limited [1]. For CDK2 inhibitors, the specific orientation (4-yl vs. 5-yl) and lack of N-alkylation at the pyrimidinyl-C2-NH position are absolute requirements for maintaining nanomolar potency [2]. Understanding these target-specific nuances is paramount for the rational design of next-generation kinase inhibitors.

References

- Design, Synthesis, and Antitumor Evaluation of 4-Amino-(1H)-pyrazole Derivatives as JAKs Inhibitors. ACS Medicinal Chemistry Letters.[[Link](#)]
- Discovery of N,4-Di(1H-pyrazol-4-yl)pyrimidin-2-amine-Derived CDK2 Inhibitors as Potential Anticancer Agents: Design, Synthesis, and Evaluation. Molecules.[[Link](#)]
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